

4-(Trifluoromethyl)benzyl bromide safety and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4-(Trifluoromethyl)benzyl bromide*

Cat. No.: *B057558*

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **4-(Trifluoromethyl)benzyl Bromide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(Trifluoromethyl)benzyl bromide (CAS No: 402-49-3), also known as α' -Bromo- α,α,α -trifluoro-p-xylene, is a valuable reagent in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^[1] Its utility stems from the presence of the trifluoromethyl (CF₃) group, which can enhance the lipophilicity, metabolic stability, and binding affinity of target molecules.^[1] However, its reactivity also necessitates stringent safety and handling protocols. This guide provides a comprehensive overview of the hazards associated with **4-(Trifluoromethyl)benzyl bromide** and details the necessary procedures for its safe use, storage, and disposal.

Hazard Identification and Classification

4-(Trifluoromethyl)benzyl bromide is classified as a corrosive substance that poses significant health risks upon exposure.^{[2][3][4][5]}

GHS Classification:

- Skin Corrosion/Irritation: Category 1B^{[2][3]}

- Serious Eye Damage/Eye Irritation: Category 1

GHS Label Elements:

- Pictogram: GHS05 (Corrosion)[\[3\]](#)
- Signal Word: Danger[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Hazard Statement: H314 - Causes severe skin burns and eye damage.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Other Hazards: The substance is a lachrymator, meaning it can cause tearing.[\[6\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-(Trifluoromethyl)benzyl bromide** is presented in Table 1.

Property	Value	Reference
Molecular Formula	$C_8H_6BrF_3$	
Molecular Weight	239.03 g/mol	
Appearance	White to light yellow crystalline low melting solid	[7]
Melting Point	29-33 °C (lit.)	[7]
Boiling Point	65-69 °C at 5 mmHg (lit.)	[7]
Density	1.546 g/mL at 25 °C (lit.)	[7]
Flash Point	192 °F (88.9 °C)	
Water Solubility	Insoluble	[7]
Refractive Index	$n_{20/D}$ 1.484 (lit.)	

Safe Handling and Storage Protocols

Adherence to strict protocols is mandatory to ensure the safety of personnel working with this chemical.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [2][8]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6][9]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required for all handling procedures:

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[2][6] Standard safety glasses are not sufficient.
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves (e.g., nitrile rubber) inspected for integrity before use.[2]
 - Clothing: Wear impervious, flame-resistant protective clothing, such as a lab coat, to prevent skin contact.[2]
- Respiratory Protection: If vapors or aerosols are generated, use a NIOSH/MSHA-approved respirator with appropriate cartridges.[2][9][10]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- The storage area should be a designated corrosives area, and containers should be kept under an inert gas like nitrogen or argon at 2–8 °C.[9]
- Store locked up, accessible only to qualified personnel.[2][10]

- Keep away from incompatible materials such as strong oxidizing agents, acids, bases, and reducing agents.[9][10]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

- Inhalation: Move the victim to fresh air immediately.[2][10] If breathing is difficult, administer oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.[2][9][10]
- Skin Contact: Immediately remove all contaminated clothing.[2][10] Rinse the affected skin with large amounts of water and soap for at least 15 minutes.[2][9][10] Seek immediate medical attention.[9][10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[6][10] Remove contact lenses if present and easy to do.[2][10] Seek immediate medical attention from an ophthalmologist.
- Ingestion: Rinse the mouth with water.[2] Do NOT induce vomiting, as this can cause perforation of the esophagus.[9][10] Never give anything by mouth to an unconscious person.[2] Call a physician or Poison Control Center immediately.[2][10]

Spill and Leak Procedures

- Personal Precautions: Evacuate personnel to a safe area.[2] Wear full personal protective equipment, including respiratory protection.[2] Ensure adequate ventilation and remove all sources of ignition.[2]
- Containment and Cleanup:
 - For liquid spills, use an inert absorbent material such as sand, silica gel, or acid binder to soak up the chemical.[9][10]
 - For solid spills, carefully sweep up the material, avoiding dust formation.[11]

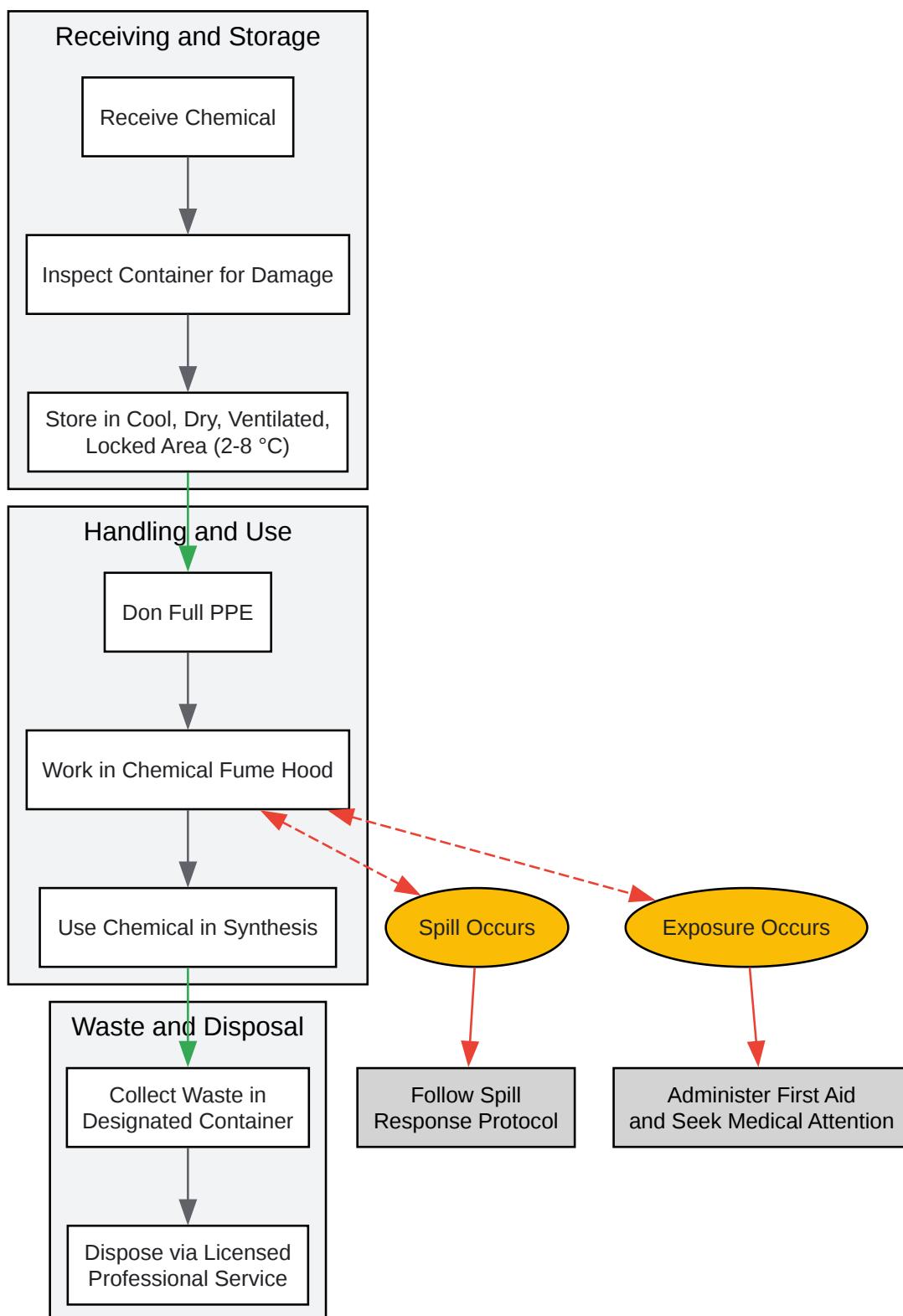
- Collect the spilled material and place it in a suitable, closed container for disposal.[2][9]
[10]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[2]

Disposal Considerations

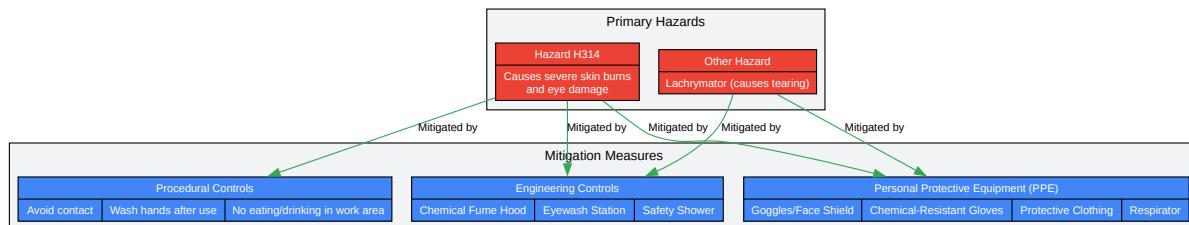
Waste material must be disposed of in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service.[11] Do not mix with other waste. Uncleaned containers should be treated as the product itself.

Visualization of Safety Protocols

To further clarify the safety and handling procedures, the following diagrams illustrate the key workflows and logical relationships.

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **4-(Trifluoromethyl)benzyl bromide**.



[Click to download full resolution via product page](#)

Caption: Hazard mitigation strategy for **4-(Trifluoromethyl)benzyl bromide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. echemi.com [echemi.com]
- 3. 4-(三氟甲基)溴苄 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Vector SDS and Chemical Management [nku-ky.safecollegessds.com]
- 5. s.ewormhole.ostc.com.cn [s.ewormhole.ostc.com.cn]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. 4-(TRIFLUOROMETHYL)BENZYL BROMIDE CAS#: 402-49-3 [m.chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]

- 10. fishersci.com [fishersci.com]
- 11. capotchem.com [capotchem.com]
- To cite this document: BenchChem. [4-(Trifluoromethyl)benzyl bromide safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b057558#4-trifluoromethyl-benzyl-bromide-safety-and-handling>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com